

A Technical Guide to the Enzymatic Synthesis of Biodegradable Polyesters

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Compound of Interest

Compound Name: POLYESTER

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The imperative for sustainable and biocompatible materials has driven significant advancements in the synthesis of biodegradable **polyesters**. Enzymatic catalysis, in particular, has emerged as a powerful and green alternative to traditional chemical polymerization methods. This technical guide provides an in-depth exploration of the core principles and methodologies for the enzymatic synthesis of biodegradable **polyesters**, with a focus on applications in the biomedical and pharmaceutical fields.

Introduction to Enzymatic Polyester Synthesis

Conventional **polyester** synthesis often relies on metal catalysts and harsh reaction conditions, which can lead to toxic residues and undesirable side reactions.^[1] Enzymatic polymerization offers a compelling alternative, utilizing enzymes, typically lipases, to catalyze the formation of ester bonds under mild conditions.^{[2][3]} This approach boasts several advantages, including high selectivity (chemo-, regio-, and enantioselectivity), the absence of metallic contaminants, and enhanced biocompatibility of the resulting polymers, making them ideal for drug delivery applications.^{[1][2][4]}

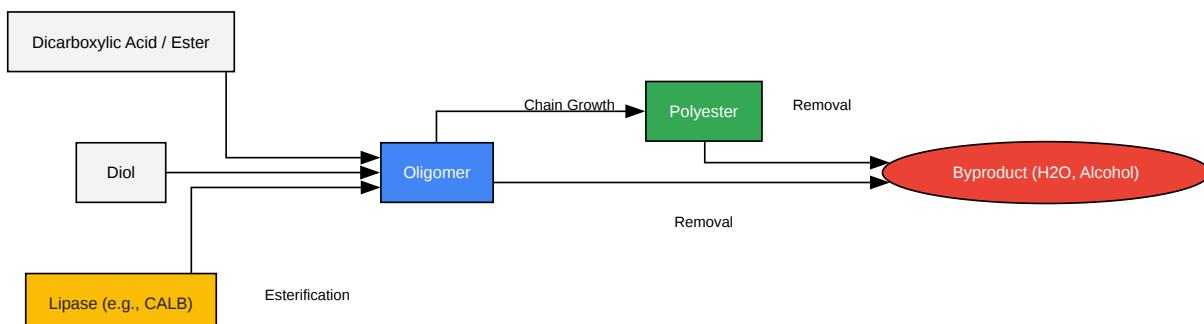
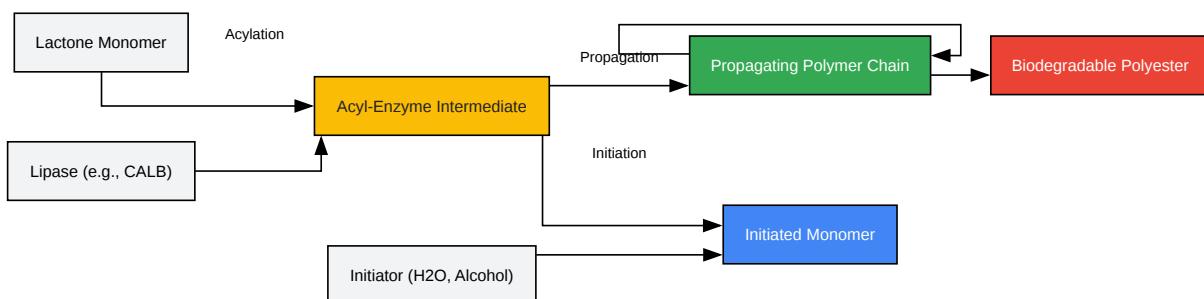
The two primary strategies for the enzymatic synthesis of biodegradable **polyesters** are enzymatic Ring-Opening Polymerization (eROP) of lactones and enzymatic polycondensation of dicarboxylic acids or their esters with diols.^{[3][5]} *Candida antarctica* Lipase B (CALB), often in its immobilized form as Novozym 435, is the most extensively studied and effective catalyst for these reactions.^[6]

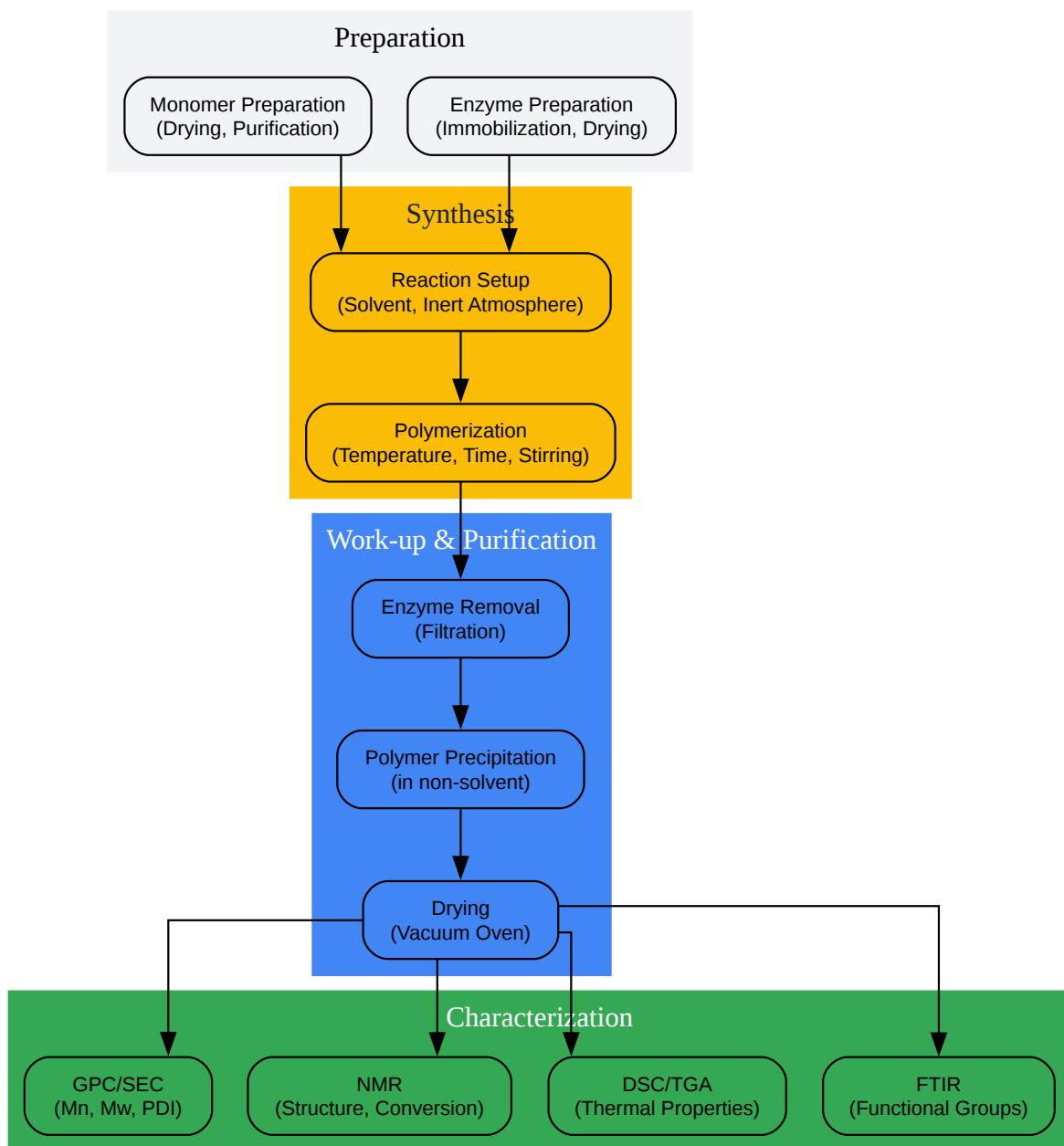
Core Synthesis Methodologies

Enzymatic Ring-Opening Polymerization (eROP)

eROP is a widely employed method for producing high molecular weight aliphatic **polyesters** from cyclic ester monomers (lactones).^[7] The reaction is initiated by the formation of an acyl-enzyme intermediate, followed by nucleophilic attack of an initiator (e.g., water or an alcohol) to open the lactone ring.^[8] Propagation then proceeds by the attack of the hydroxyl terminus of the growing polymer chain on the acyl-enzyme intermediate.^[8]

Logical Relationship of eROP Mechanism



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